

A Comparative Guide to Lithium Nitrate and Potassium Nitrate in Molten Salt Applications

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of high-temperature applications such as thermal energy storage and heat transfer fluids, the choice of molten salt is critical. This guide provides an objective comparison of two common alkali metal nitrates, **lithium nitrate** (LiNO₃) and potassium nitrate (KNO₃), focusing on their performance in molten salt applications. The information presented is supported by experimental data to assist researchers in making informed decisions for their specific needs.

Core Physical and Thermal Properties: A Quantitative Comparison

The performance of a molten salt is primarily dictated by its thermophysical properties. The following table summarizes the key quantitative data for **lithium nitrate** and potassium nitrate.



Property	Lithium Nitrate (LiNO₃)	Potassium Nitrate (KNO₃)	Solar Salt (60% NaNO₃, 40% KNO₃)	Lithium- Containing Ternary Mixture (e.g., 30% LiNO ₃ , 13% NaNO ₃ , 57% KNO ₃)
Melting Point	~255 °C[1]	~334 °C[1][2]	~220-240 °C[3] [4]	~120-130 °C[5] [6]
Decomposition Temperature	~474 °C[7]	~400 °C (decomposes)[2]	Stable up to ~600 °C[3][8]	Stable up to ~550-600 °C[6] [9]
Density (at melting point)	~1.781 g/cm ³ [10]	~1.865 g/cm ³ [10]	~1.9 g/cm³ (at 250 °C)	Varies with composition
Specific Heat Capacity (liquid)	~1.54 J/(g·K)[7]	~1.53 J/(g·K)	~1.5 J/(g·K)[3]	~1.718 J/g°C (at 390°C)[6]
Viscosity (at 350 °C)	Lower than KNO ₃	Higher than LiNO3	~2.95-3.26 mPa·s	Lower than Solar Salt
Thermal Conductivity	Higher than KNO₃	Lower than LiNO3	~0.5 W/(m·K)	Enhanced with LiNO ₃
Ionic Conductivity (at 350°C)	~2.2-2.4 S/cm[1]	~0.8-0.9 S/cm[1]	Lower than LiNO₃ containing mixtures	Higher than Solar Salt[1]

Performance in Molten Salt Applications: A Head-to-Head Analysis

Thermal Stability and Operating Temperature Range

Potassium nitrate, often a key component of "Solar Salt" (a mixture of sodium nitrate and potassium nitrate), exhibits thermal stability up to approximately 600°C.[3][8] **Lithium nitrate**, while having a lower melting point, also shows high thermal stability, with decomposition beginning around 474°C.[7] The addition of **lithium nitrate** to potassium nitrate and sodium



nitrate mixtures can significantly lower the melting point of the resulting ternary eutectic mixture to as low as 120-130°C, while maintaining a high decomposition temperature, thus widening the operational temperature window.[5][6][9] This is a crucial advantage in applications like concentrated solar power (CSP) where a wider liquid range enhances efficiency.[11]

Heat Capacity and Thermal Energy Storage

The specific heat capacity of a molten salt determines its ability to store thermal energy. Both **lithium nitrate** and potassium nitrate have comparable specific heat capacities in their pure liquid states.[7] However, ternary mixtures containing **lithium nitrate** have been shown to exhibit a higher specific heat capacity compared to the binary Solar Salt.[6] This translates to a greater energy storage capacity for a given volume of salt, a significant factor in the design and cost of thermal energy storage systems.

Viscosity and Heat Transfer

Lower viscosity is desirable for heat transfer fluids as it reduces the power required for pumping. While data for pure molten salts can be difficult to compare at the same temperature due to their different melting points, studies on mixtures indicate that the addition of **lithium nitrate** can lead to a lower viscosity compared to binary nitrate mixtures.[6] This, combined with the higher thermal conductivity of **lithium nitrate**, results in improved heat transfer characteristics for lithium-containing molten salts.

Corrosivity

The corrosive nature of molten nitrates, particularly at high temperatures, is a critical consideration for the longevity of containment materials such as steel alloys. The presence of impurities can significantly increase corrosion rates.[12] While both salts can be corrosive, the specific composition of the molten salt mixture and the operating conditions play a more significant role than the individual nitrate ions themselves. Proper material selection and control of impurities are essential to mitigate corrosion in any molten nitrate salt system.[13][14]

Experimental Protocols

Determination of Thermal Properties (Melting Point and Heat Capacity) using Differential Scanning Calorimetry



(DSC)

A common method for determining the melting point and heat capacity of molten salts is Differential Scanning Calorimetry (DSC).[3]

Methodology:

- Sample Preparation: A small, precisely weighed sample of the nitrate salt (typically 5-10 mg) is hermetically sealed in a crucible (e.g., aluminum or gold-plated stainless steel) to prevent any interaction with the atmosphere. An empty, sealed crucible is used as a reference.
- Instrument Setup: The DSC instrument is calibrated using standard materials with known melting points and enthalpies of fusion.
- Measurement: The sample and reference crucibles are placed in the DSC furnace. A controlled temperature program is initiated, typically involving heating the sample at a constant rate (e.g., 10°C/min) through its melting range and beyond.
- Data Analysis: The DSC instrument measures the difference in heat flow between the sample and the reference. The melting point is determined from the onset temperature of the endothermic melting peak. The heat capacity is calculated from the heat flow signal in the liquid region, often using a sapphire standard for calibration.

Measurement of Viscosity using a Rotational Viscometer

The viscosity of molten salts can be measured using a high-temperature rotational viscometer. [1]

Methodology:

- Sample Preparation: A sufficient amount of the nitrate salt is placed in a crucible and heated in a furnace until it is completely molten and thermally stable.
- Instrument Setup: A spindle of known geometry is attached to the viscometer. The instrument is calibrated using standard fluids with known viscosities at various temperatures.
- Measurement: The spindle is immersed into the molten salt at a controlled temperature. The
 viscometer rotates the spindle at a set speed, and the torque required to overcome the

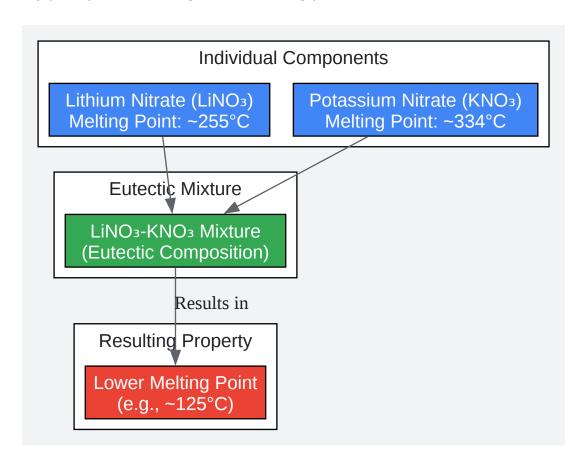


viscous drag of the fluid is measured.

 Data Analysis: The viscosity is calculated from the measured torque, the rotational speed, and the geometry of the spindle and crucible. Measurements are typically taken over a range of temperatures to determine the temperature dependence of the viscosity.

Visualizing Molten Salt Eutectic Behavior

The following diagram illustrates the concept of a eutectic mixture, where the combination of two or more components results in a lower melting point than any of the individual components. This is a key principle in the design of low-melting-point molten salts.



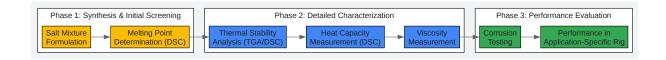
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Caption: Formation of a lower melting point eutectic mixture from individual nitrate salts.

Experimental Workflow for Thermophysical Property Analysis



The logical flow for characterizing a novel molten salt mixture is depicted below. This process ensures a systematic evaluation of the material's suitability for a given application.



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Caption: A typical experimental workflow for characterizing molten salt candidates.

Conclusion

Both **lithium nitrate** and potassium nitrate are valuable components in molten salt formulations. Potassium nitrate is a cost-effective and thermally stable option, widely used in binary mixtures. **Lithium nitrate**, while more expensive, offers significant advantages in lowering the melting point of mixtures, widening the operating temperature range, and improving heat transfer properties. The choice between them, or more commonly, the decision to incorporate **lithium nitrate** into a potassium nitrate-based mixture, will depend on the specific performance requirements and economic constraints of the application. For applications demanding lower operating temperatures and enhanced thermal energy storage density, **lithium nitrate**-containing mixtures present a compelling option.

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